

Experimentally Utilized Concentrations and Treatments

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Compound Focus: Seviteronel

CAS No.: 1610537-15-9

Cat. No.: S548885

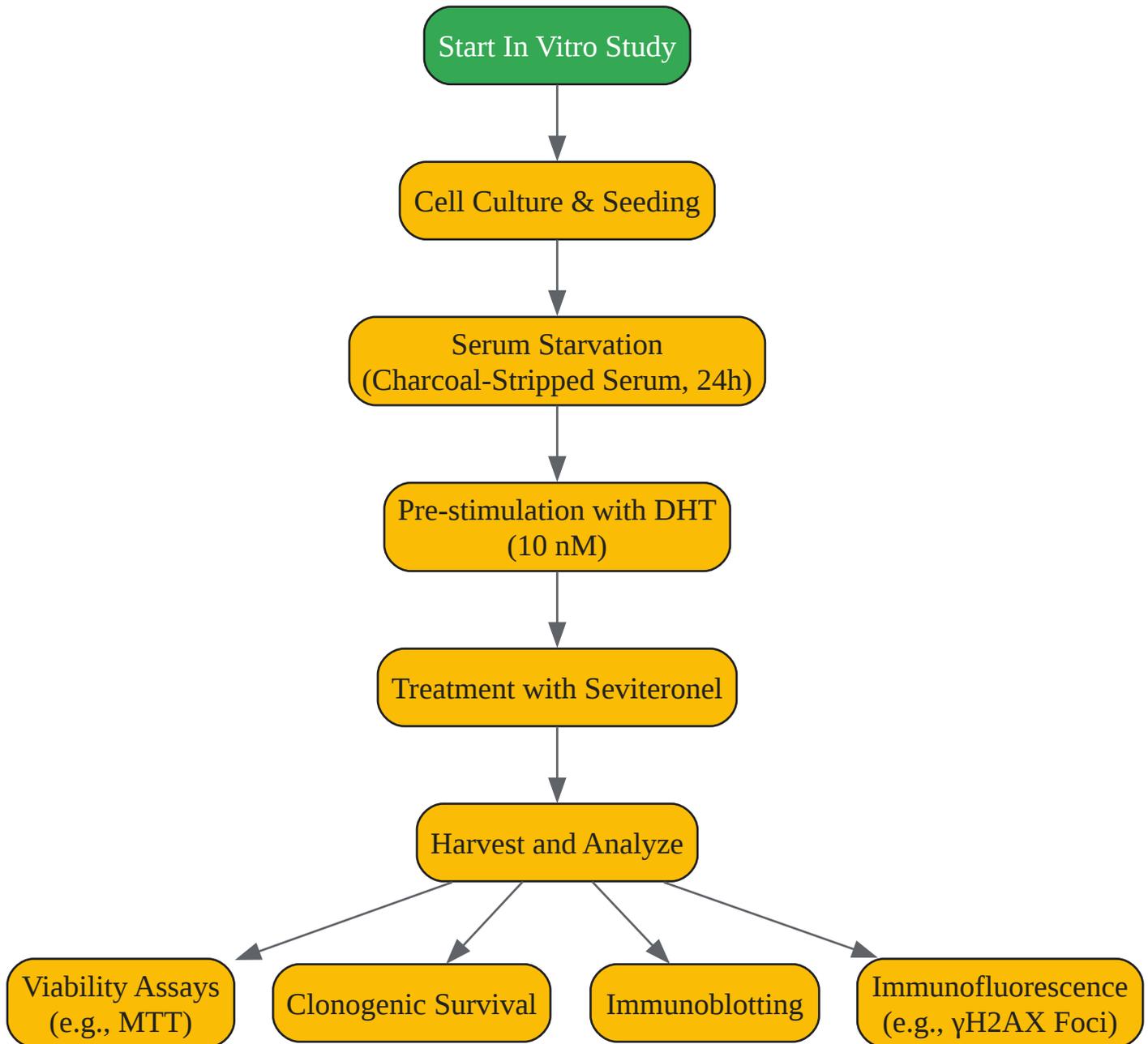
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The table below summarizes key parameters for **seviteronel** use in *in vitro* studies, as reported in the literature.

Parameter	Details from Literature	Citation
General Cell Treatment	Concentrations up to 5 μM (in AR- models) and 10 μM . Limited effect as a single agent ($\text{IC}_{50} > 10 \mu\text{M}$).	[1]
Clonogenic Survival Assays (Radiosensitization)	Effective radiosensitization of AR+ TNBC models at concentrations up to 5 μM .	[1]
Cell Viability Assays (MTT/CTB)	Used to assess anti-proliferative effects. Seviteronel showed limited effect as a single agent ($\text{IC}_{50} > 10 \mu\text{M}$).	[1]
Immunoblotting Sample Preparation	Cells were pretreated with charcoal-stripped serum for 24 hours, then stimulated with 10 nM DHT and 5 μM seviteronel.	[1]
γH2AX Foci Assay (DNA Damage)	Used to measure dsDNA break repair. Significant delays in repair were observed with seviteronel treatment.	[1]

Suggested Experimental Workflow for In Vitro Studies

The following diagram outlines a generalized workflow for treating cancer cell lines with **seviteronel**, based on the methodologies described in the search results.



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Key Considerations for Protocol Development

- **Cell Line Selection:** The activity of **seviteronel** is highly dependent on the cellular context. It has shown potent effects in **androgen receptor-positive (AR+) triple-negative breast cancer (TNBC)** models (e.g., MDA-MB-453, ACC-422, SUM-159) and **prostate cancer models**. AR-negative (AR-) models did not show significant radiosensitization at concentrations up to 5 μM [1].
- **Solubility and Vehicle:** The search results do not specify the solvent used for **seviteronel** in *in vitro* studies. **Dimethyl sulfoxide (DMSO)** is a standard solvent for small molecule inhibitors in preclinical research. Prepare a stock solution at a high concentration (e.g., 10-100 mM) and ensure the final DMSO concentration in cell culture media is low enough to avoid cytotoxicity (typically $\leq 0.1\%$ v/v).
- **Control Groups:** A well-designed experiment should include:
 - **Vehicle control** (e.g., DMSO at the same dilution as treated groups).
 - **Positive controls** for specific assays (e.g., DHT for AR activation, known DNA damaging agents for γH2AX assays).
 - **Negative controls** using AR-negative cell lines to confirm mechanism of action.

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References

1. Seviteronel, a Novel CYP17 Lyase Inhibitor and Androgen ... [pmc.ncbi.nlm.nih.gov]

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